

High-Throughput Screening for Modulators of ADP-Ribosylation

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Compound of Interest

Compound Name: *Adprp*

Cat. No.: *B15561031*

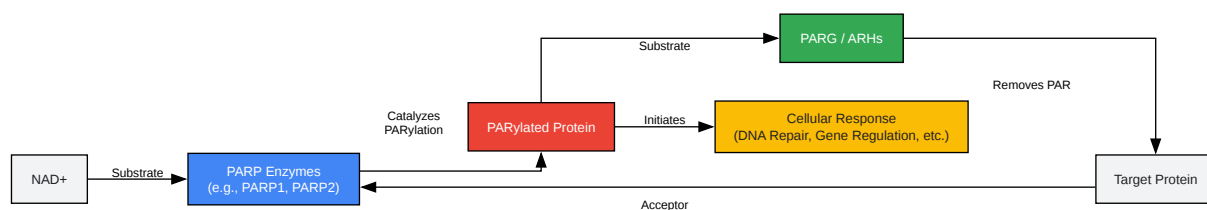
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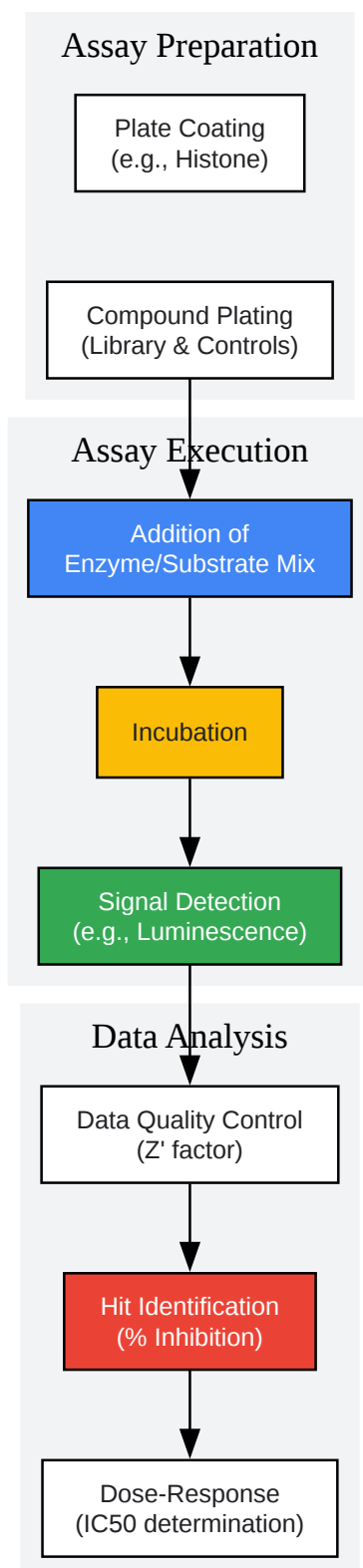
Application Notes and Protocols for Researchers and Drug Development Professionals

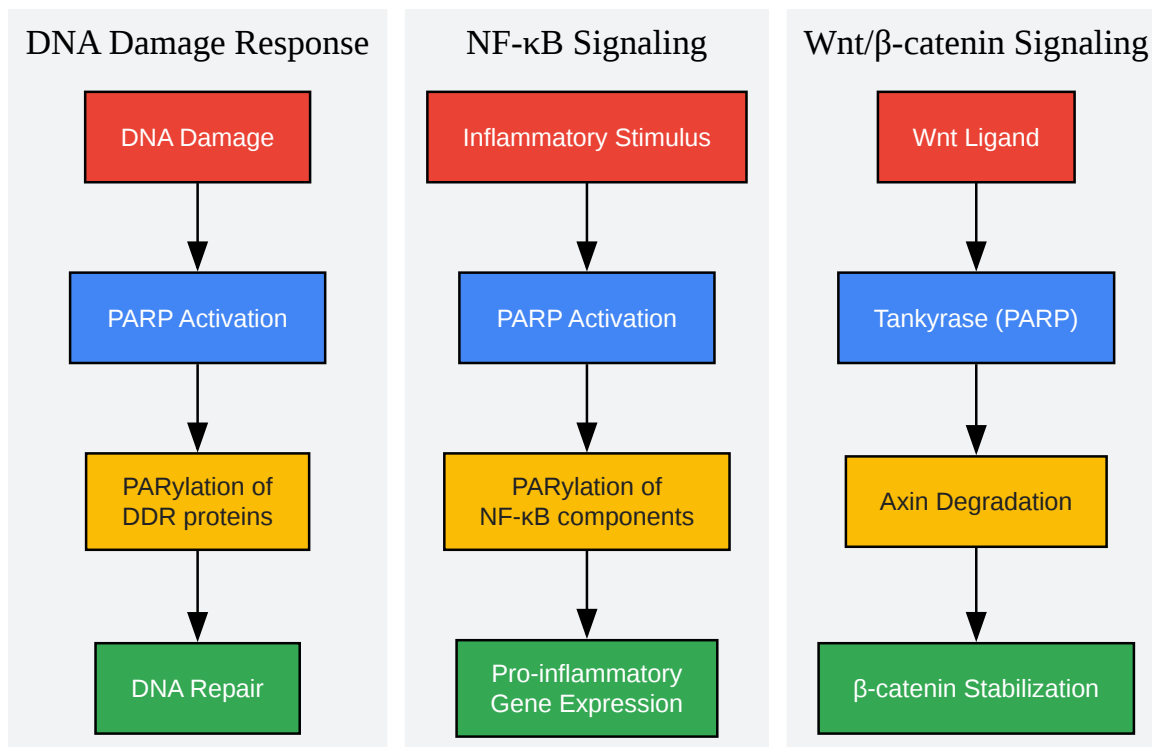
ADP-ribosylation is a critical post-translational modification that regulates a multitude of cellular processes, including DNA repair, gene expression, and cell signaling.^{[1][2]} The enzymes responsible for this modification, primarily the Poly(ADP-ribose) Polymerases (PARPs), and those that reverse it, such as Poly(ADP-ribose) Glycohydrolase (PARG) and ADP-ribosylhydrolases (ARHs), have emerged as significant therapeutic targets for various diseases, including cancer and inflammatory disorders.^{[2][3]} High-throughput screening (HTS) plays a pivotal role in identifying and characterizing novel modulators of these enzymes. This document provides detailed application notes and protocols for various HTS assays designed to discover and evaluate modulators of ADP-ribosylation.

Overview of ADP-Ribosylation Signaling

ADP-ribosylation is the process of transferring ADP-ribose moieties from nicotinamide adenine dinucleotide (NAD⁺) to target proteins.^[2] This can result in either mono-ADP-ribosylation (MARylation) or poly-ADP-ribosylation (PARylation). This dynamic process is crucial for signaling cascades that control cellular responses to environmental and internal cues. Dysregulation of ADP-ribosylation signaling has been linked to several human diseases.







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References

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- 2. ADP-ribosylation signalling and human disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ADP-ribosylation: An emerging direction for disease treatment - PubMed [pubmed.ncbi.nlm.nih.gov]
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